

Application Notes and Protocols for D-luciferin Administration in Mice

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Compound of Interest

Compound Name: *D-Luciferin potassium*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for the use of D-luciferin in bioluminescence imaging (BLI) studies in mice. The information is intended to guide researchers in preparing and administering D-luciferin to achieve optimal and reproducible results in preclinical imaging.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for D-luciferin administration in mice based on established protocols.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Parameter	Recommended Value	Notes
D-luciferin Dose	150 mg/kg body weight	This is the most commonly cited and recommended dose for routine in vivo imaging.[1][2][4][5][6][7][9][10] Doses can range from 75 mg/kg to 225 mg/kg depending on the specific model and imaging requirements.[3][11]
Stock Solution Concentration	15 mg/mL or 30 mg/mL	A 15 mg/mL stock is frequently used.[1][4][5][6][7][8] A 30 mg/mL stock can also be prepared to reduce injection volume.[2]
Solvent	Dulbecco's Phosphate-Buffered Saline (DPBS) without Ca^{2+} and Mg^{2+}	Sterile DPBS is the recommended solvent for dissolving D-luciferin.[1][4][5][8]
Injection Volume	10 μL /g of body weight (for 15 mg/mL stock)	For a standard 20g mouse, this equates to a 200 μL injection.[1][4][6][7]
5 mL/kg of body weight (for 30 mg/mL stock)	For a standard 20g mouse, this equates to a 100 μL injection.[2]	
Administration Route	Intraperitoneal (i.p.), Intravenous (i.v.), or Subcutaneous (s.c.)	Intraperitoneal injection is the most common route.[1][2][4][6][7] The choice of route can affect the kinetics of light emission.[1]
Time to Peak Signal (Post-injection)		
- Intraperitoneal (i.p.) / Subcutaneous (s.c.)	10 - 20 minutes	It is crucial to perform a kinetic study for each animal model to

determine the precise peak
signal time.[1][2][4][6]

- Intravenous (i.v.)

2 - 5 minutes

IV injection leads to a more
rapid peak signal.[1]

Experimental Protocols

Preparation of D-luciferin Stock Solution (15 mg/mL)

Materials:

- D-luciferin (potassium or sodium salt)
- Sterile Dulbecco's Phosphate-Buffered Saline (DPBS), without Ca^{2+} and Mg^{2+}
- Sterile 0.22 μm syringe filter
- Sterile tubes for aliquoting and storage

Procedure:

- Allow the D-luciferin powder to equilibrate to room temperature before opening to prevent condensation.
- Under sterile conditions, dissolve the D-luciferin in sterile DPBS to a final concentration of 15 mg/mL.[1][4][5][8] For example, to prepare 10 mL of stock solution, dissolve 150 mg of D-luciferin in 10 mL of DPBS.
- Gently mix by inversion until the D-luciferin is completely dissolved. Avoid vigorous shaking.
- Sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile container.[1][2][4][5][8]
- It is highly recommended to use the solution fresh.[2][4][8] If necessary, the stock solution can be aliquoted into light-protected, single-use sterile tubes and stored at -20°C or -80°C for up to 6 months.[2][4] D-luciferin is light-sensitive and should be protected from light as much as possible.[2]

Administration of D-luciferin to Mice

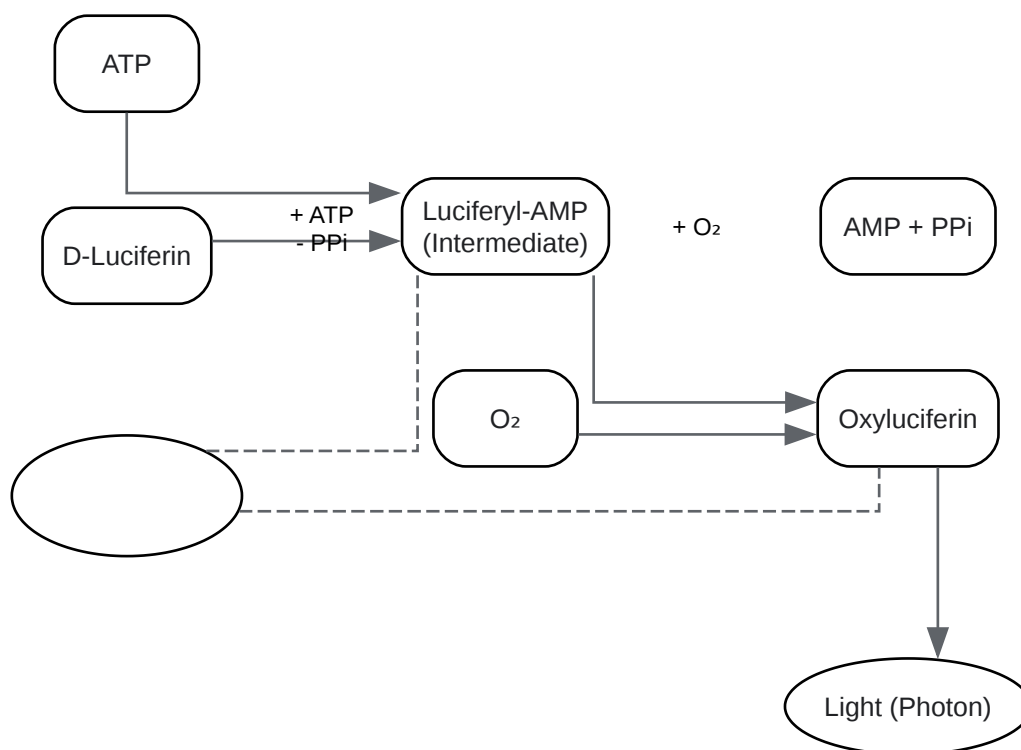
Procedure:

- Calculate the required injection volume based on the mouse's body weight. The standard dose is 150 mg/kg.^{[1][2][4][5][6][7][9][10]}
 - Example Calculation for a 20g mouse using a 15 mg/mL stock solution:
 - Dose: $150 \text{ mg/kg} = 0.15 \text{ mg/g}$
 - Required dose for a 20g mouse: $0.15 \text{ mg/g} * 20 \text{ g} = 3 \text{ mg}$
 - Injection volume: $3 \text{ mg} / 15 \text{ mg/mL} = 0.2 \text{ mL}$ or 200 μL .
 - Alternatively, using the 10 $\mu\text{L/g}$ rule: $10 \mu\text{L/g} * 20 \text{ g} = 200 \mu\text{L}$.^{[1][4][6]}
- Administer the calculated volume of D-luciferin solution via the desired route (intraperitoneal injection is most common).
- Anesthetize the mouse according to your institution's approved protocol. Anesthesia can be administered before or after the luciferin injection, but consistency is key for reproducible results.^[1]
- Wait for the appropriate time for the signal to peak before imaging. This is typically 10-20 minutes for intraperitoneal injections.^{[1][2][4][6]} However, it is strongly recommended to perform a kinetic study for each new animal model and experimental setup to determine the optimal imaging window.^{[1][4][8][10]}

Visualizations

Biochemical Reaction of Firefly Luciferase

The following diagram illustrates the biochemical reaction catalyzed by firefly luciferase, leading to the emission of light.

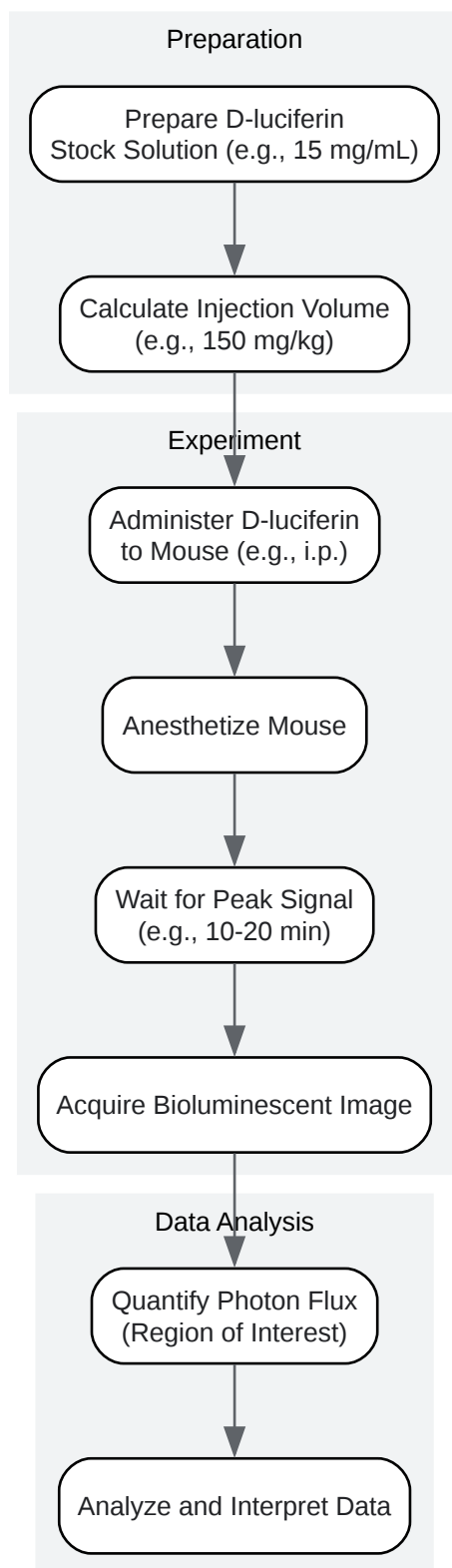


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Caption: Biochemical pathway of the firefly luciferase reaction.

Experimental Workflow for In Vivo Bioluminescence Imaging

This diagram outlines the key steps in performing a typical in vivo bioluminescence imaging experiment in mice.



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Caption: Workflow for in vivo bioluminescence imaging in mice.

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